

NVP-BSK805 Technical Support Center: Cross-Reactivity & Selectivity Profile

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Compound of Interest

Compound Name: NVP-BSK805 dihydrochloride

CAS No.: 1942919-79-0

Cat. No.: B1162281

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the cross-reactivity and selectivity of the tyrosine kinase inhibitor, NVP-BSK805.

Frequently Asked Questions (FAQs)

Q1: What is the primary target of NVP-BSK805?

NVP-BSK805 is a potent, ATP-competitive inhibitor of Janus kinase 2 (JAK2).^{[1][2]} It is highly selective for JAK2, including the V617F mutant, which is commonly found in myeloproliferative neoplasms.^[1]

Q2: How selective is NVP-BSK805 for JAK2 compared to other JAK family kinases?

NVP-BSK805 exhibits significant selectivity for JAK2 over other members of the JAK family (JAK1, JAK3, and TYK2). In vitro studies have shown that it is more than 20-fold more selective for JAK2.^[1]

Q3: Does NVP-BSK805 have off-target effects on other tyrosine kinases?

While NVP-BSK805 is highly selective for JAK2, some off-target activity has been observed, particularly at higher concentrations. For instance, modest inhibition of BCR-ABL and FMS-like tyrosine kinase 3 (FLT3-ITD) has been reported.^[2] A broader kinase profiling study indicated good selectivity against a panel of other kinases.^[2]

Q4: I am observing unexpected phenotypes in my cell-based assays. Could this be due to off-target effects of NVP-BSK805?

While NVP-BSK805 is a highly selective JAK2 inhibitor, unexpected cellular phenotypes could potentially arise from off-target activities, especially at concentrations significantly higher than its IC₅₀ for JAK2. It is recommended to perform dose-response experiments and include appropriate controls to investigate this possibility. Consider using a structurally different JAK2 inhibitor as a control to see if the phenotype persists.

Q5: What is the mechanism of action of NVP-BSK805?

NVP-BSK805 acts as an ATP-competitive inhibitor, meaning it binds to the ATP-binding site of the JAK2 kinase domain.^[1]^[2] This prevents the phosphorylation of JAK2 and its downstream signaling targets, primarily the STAT proteins.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent IC50 values in in-vitro kinase assays	ATP concentration not optimized, incorrect enzyme or substrate concentration, inhibitor precipitation.	Determine the ATP Km for your specific assay conditions and use an ATP concentration at or near the Km. Titrate the enzyme and substrate to establish optimal signal-to-background ratio. Ensure NVP-BSK805 is fully dissolved in the assay buffer.
Lack of cellular response despite potent in-vitro inhibition	Poor cell permeability, active efflux from cells, inhibitor degradation.	Verify cellular uptake of NVP-BSK805 using analytical methods. Consider using cell lines with known transporter expression profiles. Prepare fresh stock solutions of NVP-BSK805 for each experiment.
Observed toxicity at effective concentrations	Off-target kinase inhibition, non-specific cytotoxicity.	Perform a broader kinase screen to identify potential off-targets. Conduct a cell viability assay with a control cell line that does not depend on JAK2 signaling.

Data Presentation

Table 1: In-Vitro Inhibitory Activity of NVP-BSK805 against JAK Family Kinases

Kinase	IC50 (nM)
JAK2	0.5
TYK2	11
JAK3	19
JAK1	32

Data compiled from in-vitro cell-free assays.[3]

Table 2: Selectivity Profile of NVP-BSK805 against a Broader Kinase Panel

Kinase	% Inhibition at 1μM
JAK2	>95%
FLT3 (ITD)	Potent Inhibition (Cellular GI50 <100 nM)
BCR-ABL	Modest Inhibition (Cellular GI50 ~1.5 μM)
Other Kinases	Generally low inhibition

This table summarizes findings from broader kinase profiling. Specific percentage inhibition values for a wide range of kinases are often found in supplementary materials of primary publications.[2]

Experimental Protocols

In-Vitro Kinase Inhibition Assay (General Protocol)

This protocol outlines the general steps for determining the IC50 of NVP-BSK805 against a target kinase in a biochemical assay.

Materials:

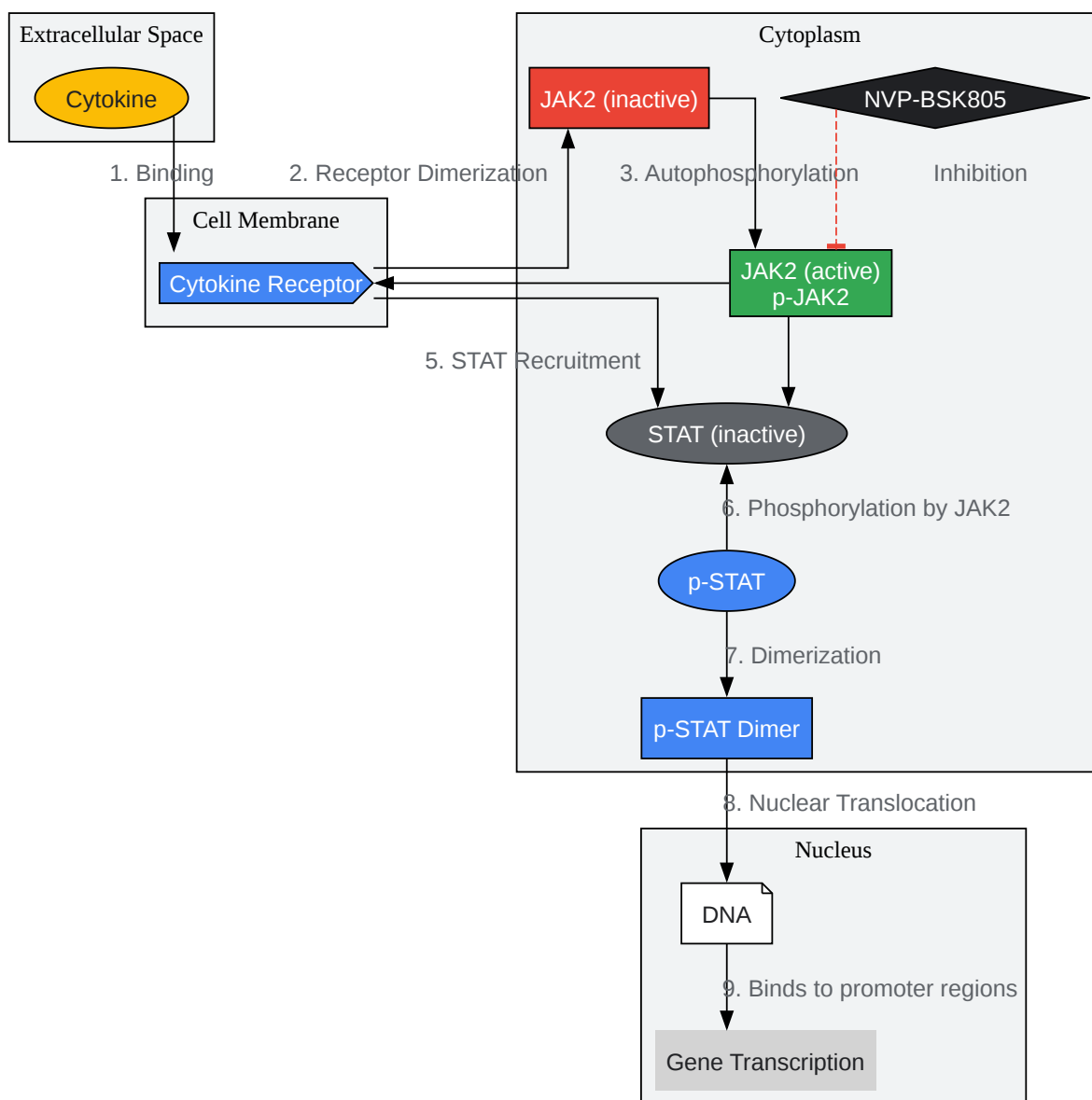
- Purified recombinant kinase (e.g., JAK2)
- Specific peptide substrate for the kinase

- NVP-BSK805 stock solution (in DMSO)
- ATP solution
- Kinase assay buffer
- Detection reagent (e.g., ADP-Glo™, LanthaScreen™)
- Microplate reader

Procedure:

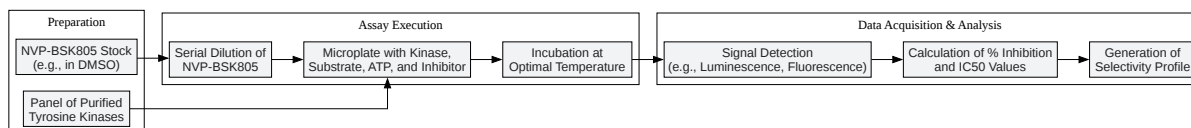
- **Prepare Serial Dilutions:** Prepare a serial dilution of NVP-BSK805 in the kinase assay buffer. The final DMSO concentration should be kept constant across all wells (typically $\leq 1\%$).
- **Add Inhibitor:** Add the diluted NVP-BSK805 or vehicle (DMSO control) to the wells of a suitable microplate.
- **Add Kinase and Substrate:** Add the kinase and its specific substrate to each well.
- **Initiate Reaction:** Start the kinase reaction by adding ATP. The concentration of ATP should ideally be at its Michaelis-Menten constant (K_m) for the specific kinase.
- **Incubation:** Incubate the plate at the optimal temperature and for a sufficient duration to allow for the enzymatic reaction to proceed in the linear range.
- **Stop Reaction and Detect Signal:** Stop the reaction and add the detection reagent according to the manufacturer's instructions.
- **Data Analysis:** Measure the signal using a microplate reader. Calculate the percent inhibition for each NVP-BSK805 concentration relative to the vehicle control and determine the IC_{50} value by fitting the data to a dose-response curve.

Visualizations



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Caption: The JAK-STAT signaling pathway and the inhibitory action of NVP-BSK805.



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Caption: Experimental workflow for determining the cross-reactivity of NVP-BSK805.

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References

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- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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